

2,2,3,4-Tetramethylpentane material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,2,3,4-Tetramethylpentane

Cat. No.: B072125

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An In-depth Technical Guide to the Material Safety Data Sheet for **2,2,3,4-Tetramethylpentane**

This document provides a comprehensive technical overview of the safety, handling, and hazardous properties of **2,2,3,4-tetramethylpentane**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the substance's characteristics.

Chemical Identification

2,2,3,4-Tetramethylpentane is a saturated hydrocarbon used in industrial applications, such as a solvent for paint thinners and varnishes.[\[1\]](#) Its low toxicity profile makes it a consideration in various settings, though proper handling is crucial.[\[1\]](#)

Identifier	Data
IUPAC Name	2,2,3,4-Tetramethylpentane [2] [3]
Synonyms	Pentane, 2,2,3,4-tetramethyl- [2] [4]
CAS Number	1186-53-4 [1] [2] [3] [5] [6] [7] [8]
Molecular Formula	C ₉ H ₂₀ [1] [2] [3] [5] [8]
Molecular Weight	128.26 g/mol [1] [2] [5]
Chemical Structure	InChI=1S/C9H20/c1-7(2)8(3)9(4,5)6/h7-8H,1-6H3 [2] [3]

Physical and Chemical Properties

The compound is a colorless, flammable liquid with a distinct, pungent odor.^[1] Its physical properties are critical for understanding its behavior under various laboratory and industrial conditions.

Property	Value
Appearance	Colorless liquid ^[1]
Odor	Strong, pungent ^[1]
Boiling Point	133.0 - 133.9 °C at 760 mmHg ^{[1][2][8]}
Melting Point	-121.0 °C ^{[2][8]}
Flash Point	25.5 °C ^{[1][5][8]}
Density	0.72 g/cm³ ^{[1][8]}
Vapor Pressure	10.2 - 12.6 mmHg at 25 °C ^{[1][4]}
Refractive Index	1.405 ^{[1][8]}
Water Solubility	3.869 mg/L at 25 °C (estimated) ^[8]

Hazard Identification and Toxicology

While some databases do not list specific GHS classifications for **2,2,3,4-tetramethylpentane**, its physical properties and data from similar isomers indicate significant hazards.^[4] The primary risks are associated with its flammability and potential for aspiration.

NFPA 704 Rating:

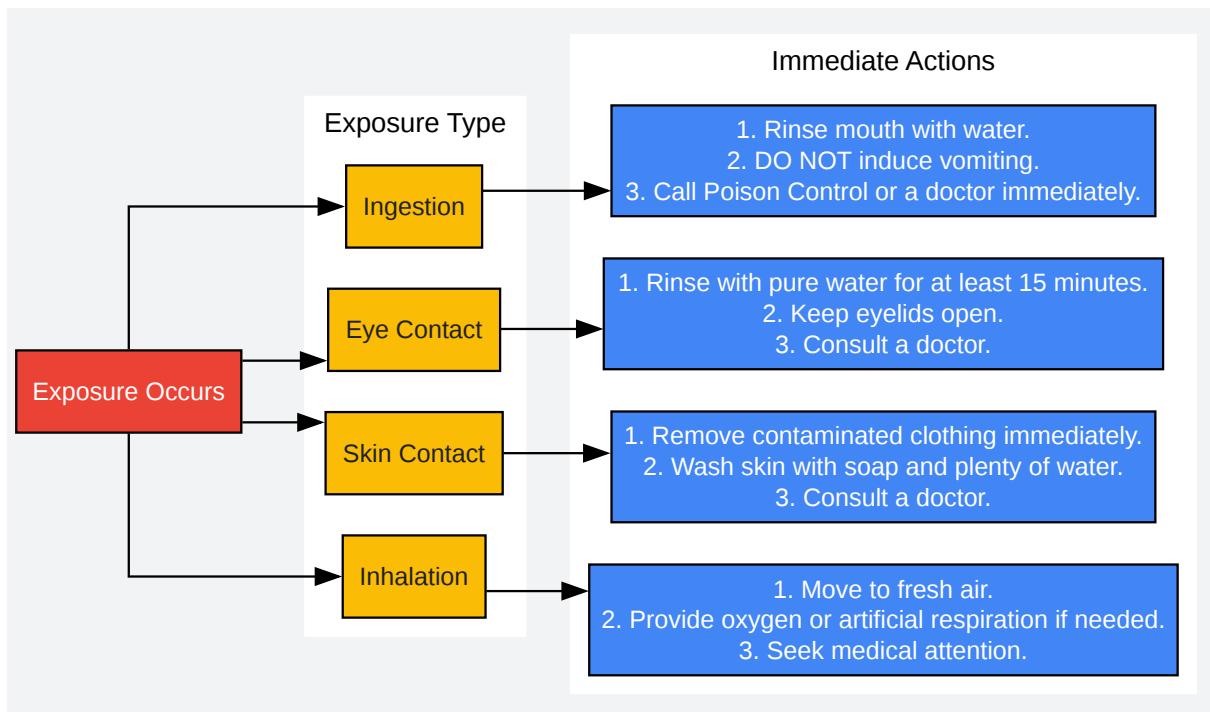
Category	Rating	Description
Health	0	Poses no health hazard, no precautions necessary. [5]
Flammability	3	Can be ignited under almost all ambient temperature conditions. [5]
Instability/Reactivity	0	Normally stable, even under fire exposure conditions, and not reactive with water. [5]

Toxicological Summary:

- Acute Effects: The substance can cause skin and eye irritation.[\[1\]](#) Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, nausea, and vomiting. [\[9\]](#) Ingestion is also considered harmful.[\[1\]](#)
- Aspiration Hazard: A critical concern for this and similar low-viscosity hydrocarbons is the risk of aspiration if swallowed. This can lead to chemical pneumonitis, which is a serious lung injury.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Chronic Effects: Prolonged or repeated skin contact can lead to defatting, resulting in dryness and cracking.[\[10\]](#)
- Carcinogenicity and Mutagenicity: No data was available to indicate that the substance is a carcinogen or mutagen.[\[9\]](#)

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure. The following workflow outlines the necessary steps.

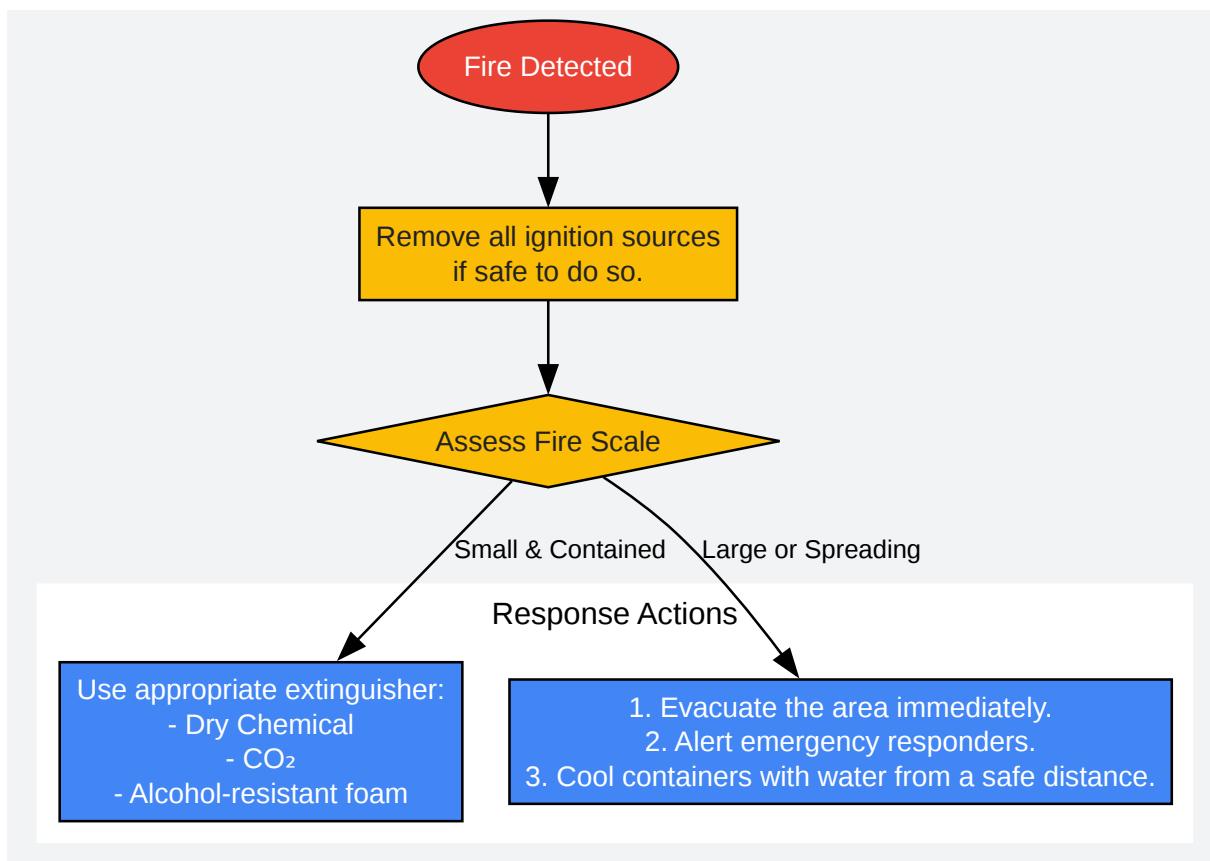
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First Aid Decision Workflow for Exposures.

Fire and Explosion Hazard Data

2,2,3,4-Tetramethylpentane is a highly flammable liquid with a low flash point, meaning its vapors can form explosive mixtures with air at or near room temperature.[5][9][12]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[9] Containers are at risk of exploding when heated.[9]
- Fire-Fighting Procedures: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[5][9] Use water spray to keep fire-exposed containers cool.[10]



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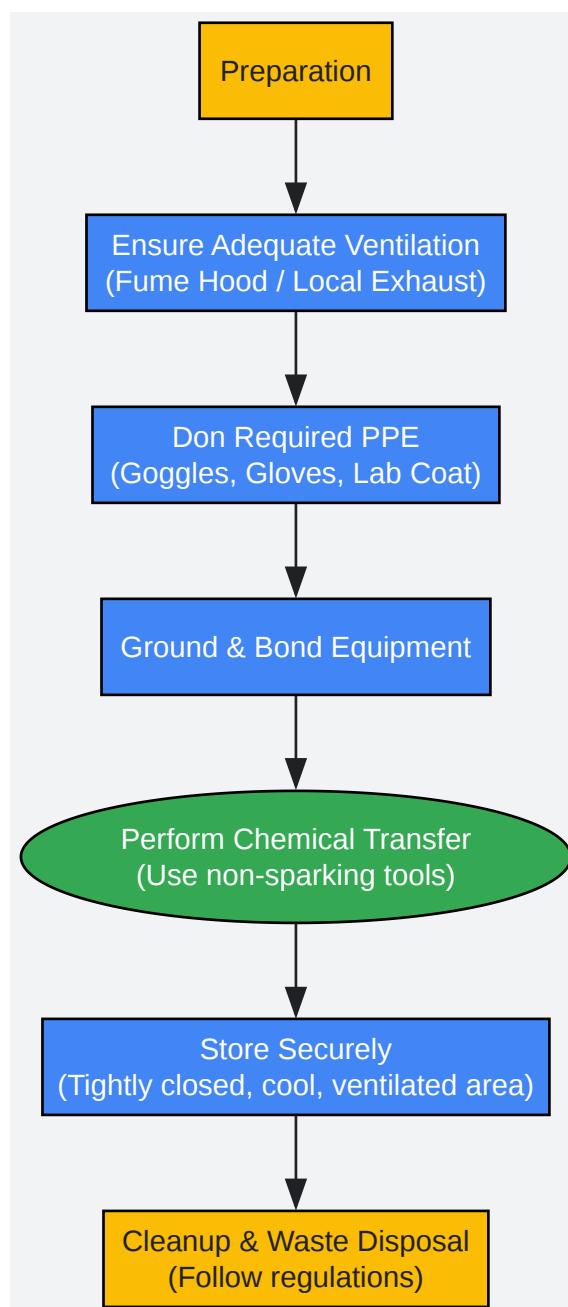
Logical Workflow for Fire Response.

Handling, Storage, and Personal Protection

Strict protocols for handling and storage are necessary to minimize risk.

- Handling: Always work in a well-ventilated area.^[5] Use non-sparking tools and explosion-proof equipment.^{[5][13]} All equipment must be grounded and bonded to prevent the buildup of static electricity.^{[13][14]} Avoid contact with skin and eyes.^[5]
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and incompatible materials like strong oxidizers.^{[5][9][10][15]} Keep containers tightly closed and in a fireproof place.^{[5][10]}
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[5]
- Skin Protection: Handle with chemical-resistant gloves (e.g., Nitrile rubber) and wear fire/flame resistant, impervious clothing.[5][11]
- Respiratory Protection: If exposure limits are likely to be exceeded, a full-face respirator with an appropriate cartridge is necessary.[5]



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Experimental Workflow for Safe Handling.

Experimental Data Considerations

The data presented in a Material Safety Data Sheet are summaries derived from standardized experimental protocols. While the full, detailed methodologies are not included in the SDS itself, understanding the objectives of these tests is crucial for a scientific audience.

- Flash Point Determination: This is typically measured using either a closed-cup (e.g., Pensky-Martens) or open-cup (e.g., Cleveland Open Cup) apparatus. The test determines the lowest temperature at which the liquid's vapors will ignite when an ignition source is introduced. This is a critical parameter for classifying flammability.
- Acute Toxicity (LD₅₀/LC₅₀): Although specific values for **2,2,3,4-tetramethylpentane** are not readily available in the provided search results, this data would be generated through studies on animal models (e.g., rats, rabbits). The objective is to find the lethal dose (LD₅₀) or lethal concentration (LC₅₀) that causes mortality in 50% of the test population, providing a benchmark for acute toxicity via ingestion, dermal contact, or inhalation.
- Skin and Eye Irritation: These experiments, often based on historical Draize test principles, involve applying the substance to the skin or eyes of animal subjects to observe for signs of irritation, such as redness, swelling, and corrosion over a set period. This data informs the need for specific PPE.
- Auto-ignition Temperature: This value, not found in the search results, would be determined by heating the substance in the air without an external ignition source until it spontaneously ignites.^[5] This is important for assessing risks associated with high-temperature applications.

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